

Methyl 3-ethoxybenzoate: A Comprehensive Material Safety Technical Guide

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Compound of Interest

Compound Name: **Methyl 3-ethoxybenzoate**

Cat. No.: **B026690**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the material safety data for **Methyl 3-ethoxybenzoate** (CAS No. 108593-47-1). The information is compiled to meet the needs of researchers, scientists, and professionals in drug development, with a focus on presenting clear, quantitative data and outlining relevant experimental methodologies.

Chemical Identification and Physical Properties

Methyl 3-ethoxybenzoate is an aromatic ester. Its fundamental identification and physical characteristics are summarized below.

Identifier	Value	Source(s)
Chemical Name	Methyl 3-ethoxybenzoate	[1]
Synonyms	3-Ethoxybenzoic acid methyl ester, Methyl m-ethoxybenzoate	[2]
CAS Number	108593-47-1	[1] [2]
Molecular Formula	C10H12O3	[1] [2]
Molecular Weight	180.20 g/mol	[1] [2]

Physical Property	Value	Source(s)
Appearance	Colorless to light yellow liquid	[2]
Density	1.073 g/cm ³	
Boiling Point	258.2 °C at 760 mmHg	
100 °C at 2 mmHg	[2]	
Flash Point	102.1 °C	
Vapor Pressure	0.0139 mmHg at 25 °C	
Solubility	Information not available. Expected to be poorly soluble in water and soluble in organic solvents.	
Refractive Index	1.520	[2]

Hazard Identification and Toxicological Profile

There is some conflicting information regarding the hazards of **Methyl 3-ethoxybenzoate**. One supplier SDS indicates no health hazards, while another suggests it is harmful. Based on data for the closely related compound, Methyl Benzoate, and GHS classifications from some suppliers, a cautious approach is warranted.

GHS Classification (from supplier data):

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[2\]](#)
- Skin Irritation (Category 2), H315: Causes skin irritation.[\[2\]](#)
- Eye Irritation (Category 2A), H319: Causes serious eye irritation.[\[2\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System, H335: May cause respiratory irritation.[\[2\]](#)

Toxicological Data:

Specific quantitative toxicological data (e.g., LD50, LC50) for **Methyl 3-ethoxybenzoate** is not readily available in the searched literature. The following table includes data for the related compound Methyl Benzoate (CAS 93-58-3) for contextual reference. This data should be interpreted with caution as it does not pertain directly to **Methyl 3-ethoxybenzoate**.

Test	Species	Route	Value	Source(s)
LD50 (Methyl Benzoate)	Rat	Oral	1177 mg/kg	[3]
LD50 (Methyl Benzoate)	Rabbit	Dermal	>2000 mg/kg	[4]

Ecological Information:

No specific ecotoxicological data for **Methyl 3-ethoxybenzoate** was found. It is recommended to prevent its release into the environment. For the related compound, Methyl Benzoate, it is classified as harmful to aquatic life.

Handling, Storage, and Personal Protective Equipment

Handling:

- Handle only by, or under the close supervision of, qualified professionals trained in handling hazardous chemicals.
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing vapors or mists.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Keep away from heat, sparks, and open flames.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as oxidizing agents.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear suitable protective clothing and chemical-resistant gloves (e.g., butyl rubber, nitrile).
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[\[6\]](#)

First Aid and Emergency Procedures

Exposure Route	First Aid Measures	Source(s)
Inhalation	Remove to fresh air. If symptoms persist, seek medical attention.	
Skin Contact	Immediately wash skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. If irritation persists, seek medical attention.	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, separating the eyelids. If irritation persists, seek medical attention.	
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Seek immediate medical attention.	

Fire-Fighting Measures:

- Suitable Extinguishing Media: Dry powder, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Combustion may produce carbon monoxide and other toxic gases.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective clothing.

Accidental Release Measures:

- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.

- Prevent the material from entering drains or waterways.
- Ventilate the area of the spill.

Experimental Protocols: Synthesis of Methyl 3-ethoxybenzoate

A common method for the synthesis of **Methyl 3-ethoxybenzoate** is the Fischer esterification of 3-ethoxybenzoic acid with methanol, using a strong acid catalyst. The following is a representative protocol adapted from general Fischer esterification procedures.[7][8][9]

Materials:

- 3-ethoxybenzoic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H_2SO_4)
- Diethyl ether or other suitable extraction solvent
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

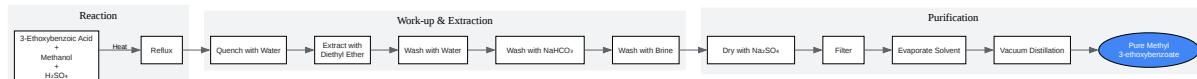
Procedure:

- Reaction Setup:
 - In a round-bottom flask equipped with a magnetic stir bar, combine 3-ethoxybenzoic acid and an excess of anhydrous methanol.
 - Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.

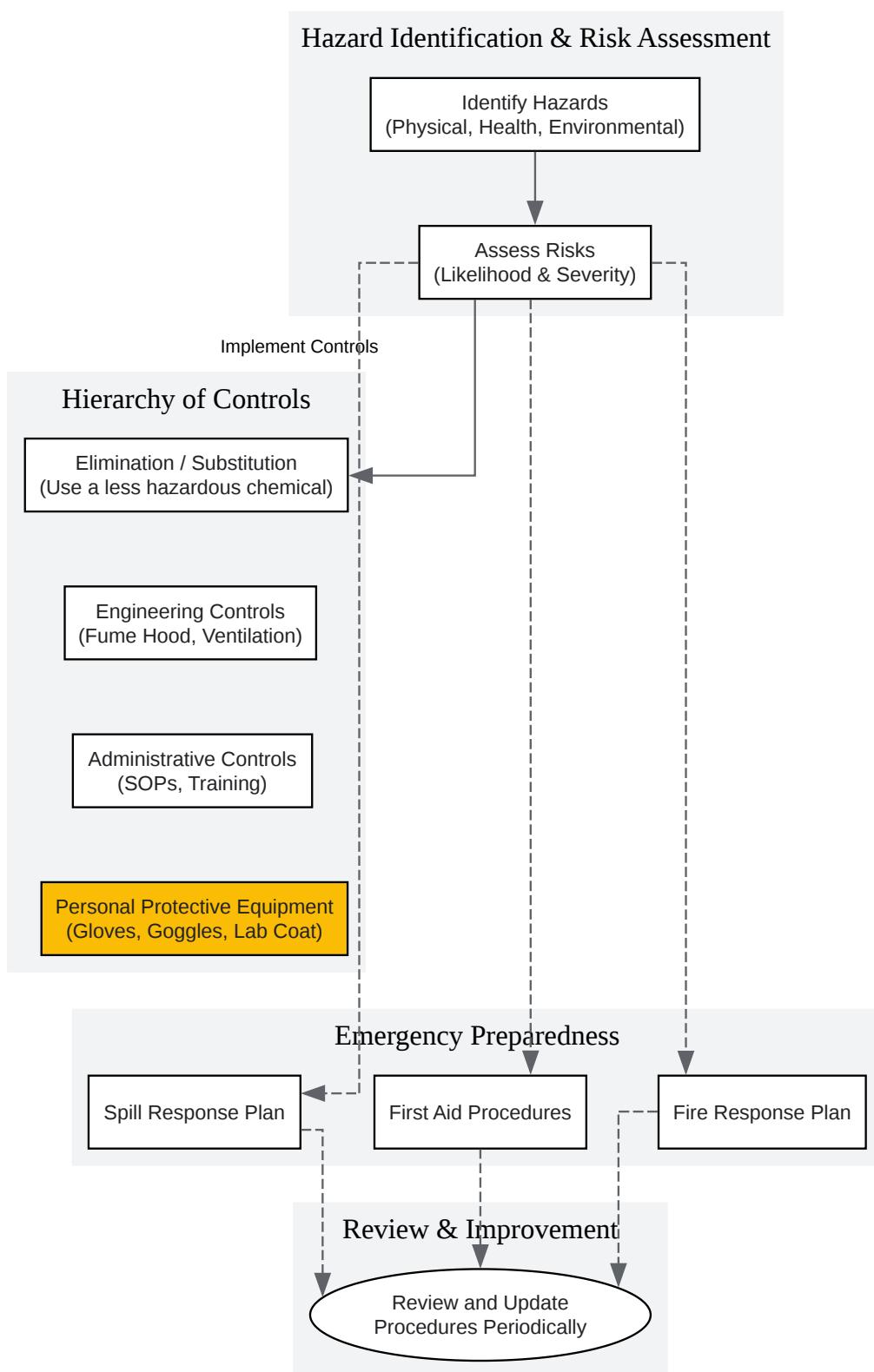
- Attach a reflux condenser and heat the mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up and Extraction:
 - After the reaction is complete, cool the mixture to room temperature.
 - Transfer the reaction mixture to a separatory funnel containing water.
 - Extract the aqueous mixture with diethyl ether.
 - Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- Drying and Solvent Removal:
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent.
 - Remove the solvent from the filtrate using a rotary evaporator.
- Purification:
 - The crude **Methyl 3-ethoxybenzoate** can be purified by vacuum distillation to yield the final product.

Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **Methyl 3-ethoxybenzoate** and a logical flow for hazard identification and control.

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Caption: Fischer Esterification Workflow for **Methyl 3-ethoxybenzoate** Synthesis.



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